

# 3-hydroxypyridine-2-sulfonic acid CAS number and identification

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## Compound of Interest

Compound Name: 3-hydroxypyridine-2-sulfonic Acid

Cat. No.: B1597546

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An in-depth guide to **3-hydroxypyridine-2-sulfonic acid**, this document provides essential identification details, physicochemical properties, and relevant experimental protocols for researchers and drug development professionals.

## Core Identification

**3-hydroxypyridine-2-sulfonic acid** is a pyridine derivative characterized by the presence of a hydroxyl group at the 3rd position and a sulfonic acid group at the 2nd position of the pyridine ring.

Identifier	Value	Source
CAS Number	88511-41-5	[1][2]
Molecular Formula	C5H5NO4S	[2]
Molecular Weight	175.16 g/mol	[2]
Synonyms	3-Hydroxy-2-pyridinesulfonic acid	[2]

Note: Specific experimental data such as melting point, boiling point, and pKa for **3-hydroxypyridine-2-sulfonic acid** (CAS 88511-41-5) are not readily available in the provided search results. Data for related isomers and parent compounds are documented. For instance,

the parent compound, 3-Hydroxypyridine (CAS 109-00-2), has a melting point of 125-128 °C[3][4].

## Related Experimental Protocols

While a specific synthesis protocol for **3-hydroxypyridine-2-sulfonic acid** was not found, the following methodologies for structurally related compounds provide valuable insight into potential synthetic routes.

## Synthesis of 4-Hydroxypyridine-3-sulfonic Acid (Isomer)

A documented method for the synthesis of the related isomer, 4-hydroxypyridine-3-sulfonic acid, involves the sulfonation of 4-hydroxypyridine.[5]

Materials:

- 4-hydroxypyridine
- Fuming sulfuric acid (20% SO<sub>3</sub>)
- Mercury sulfate
- Industrial ethanol

Procedure:

- To a three-necked round-bottom flask equipped with a reflux condenser and a thermometer, add fuming sulfuric acid (120 mL) and mercury sulfate (1.90 g, 6.4 mmol).[5]
- Stir the mixture in an ice bath for 20 minutes.[5]
- Add 4-hydroxypyridine (38.04 g, 0.4 mol) portion-wise, ensuring the temperature remains below 25°C.[5]
- Slowly heat the resulting mixture to 190°C and maintain stirring at this temperature for 10 hours.[5]

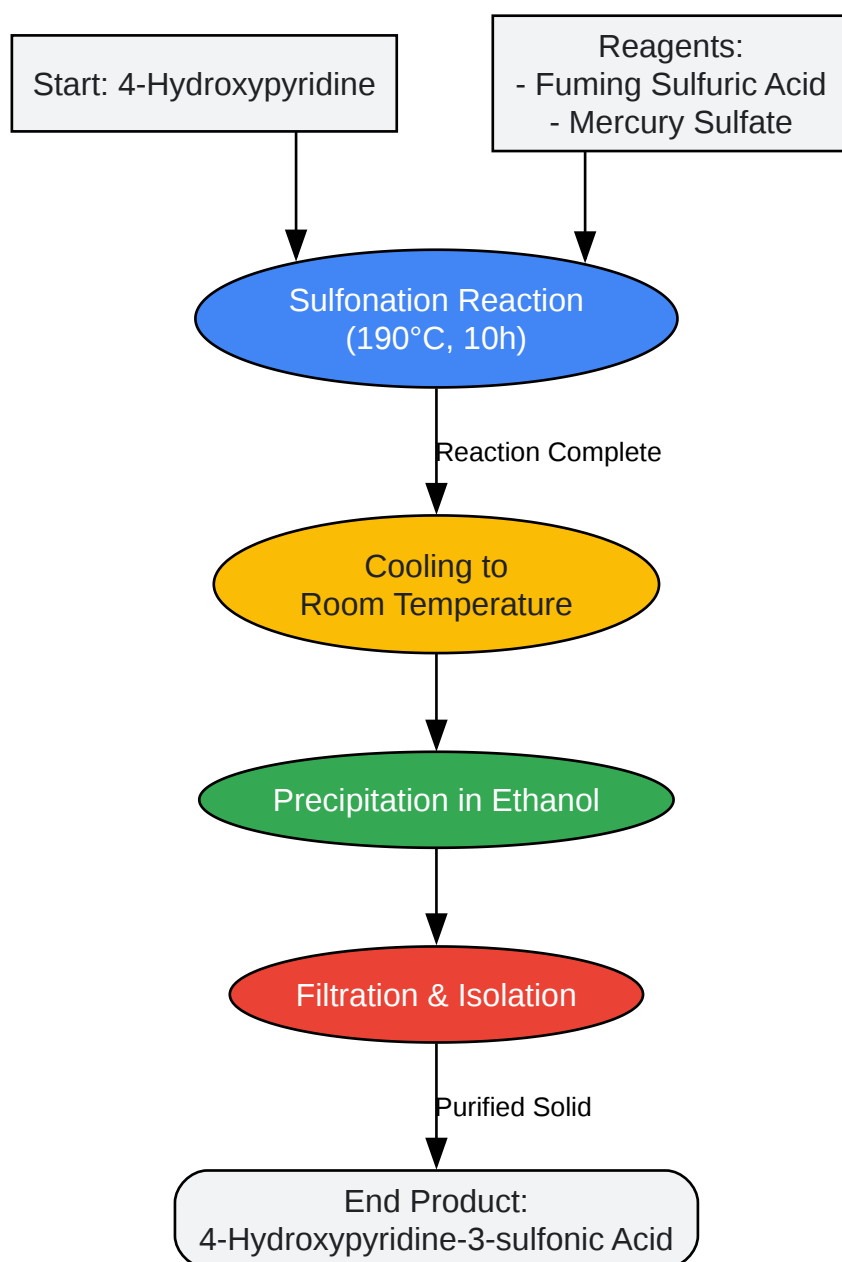
- After cooling the mixture to room temperature, slowly pour it into industrial ethanol (360 mL).  
[5]
- Stir the resulting slurry for 1 hour in an ice bath, then collect the precipitate by filtration to yield 4-hydroxypyridine-3-sulfonic acid.[5]

## Synthesis of 3-Hydroxypyridine from 3-Pyridinesulfonic Acid

The parent compound, 3-hydroxypyridine, can be prepared by the hydrolysis of 3-pyridinesulfonic acid. This process involves reacting the sulfonic acid in an aqueous solution with alkali metal hydroxides under pressure.[6] The product, 3-hydroxypyridine, is then isolated after neutralization and crystallization.[6]

## Synthetic Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis of a hydroxypyridine sulfonic acid, based on the protocol for the 4-hydroxy-3-sulfonic acid isomer.



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Synthesis of 4-Hydroxypyridine-3-sulfonic Acid.

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